

A Comprehensive Technical Overview of 2-(Trichloromethyl)benzonitrile

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Compound of Interest

Compound Name: 2-(Trichloromethyl)benzonitrile

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This document provides a detailed guide to the chemical compound **2-(trichloromethyl)benzonitrile**, intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis. It covers the compound's nomenclature, including its IUPAC name and synonyms, and summarizes its key physicochemical properties.

Nomenclature

The systematic name for this compound as defined by the International Union of Pure and Applied Chemistry (IUPAC) is **2-(trichloromethyl)benzonitrile**^[1]. It is also known by several synonyms, which are frequently encountered in chemical literature and databases.

Synonyms:^[1]^[2]^[3]

- Benzonitrile, 2-(trichloromethyl)-
- 2-trichloromethylbenzonitrile
- 2-(trichloromethyl)benzenecarbonitrile

Physicochemical Properties

A summary of the key physical and chemical properties of **2-(trichloromethyl)benzonitrile** is presented in the table below. This data is essential for understanding the compound's behavior in various experimental and industrial settings.

Property	Value	Source
Molecular Formula	C ₈ H ₄ Cl ₃ N	PubChem[1], ChemicalBook[2]
Molecular Weight	220.48 g/mol	ChemicalBook[2], SynQuest[4]
CAS Number	2635-68-9	PubChem[1], ChemicalBook[2]
Density	1.45 g/cm ³	ECHEMI[3]
Boiling Point	311.1 °C at 760 mmHg	ECHEMI[3]
Flash Point	134.1 °C	ECHEMI[3]
Refractive Index	1.58	ECHEMI[3]
Vapor Pressure	0.000577 mmHg at 25°C	ECHEMI[3]

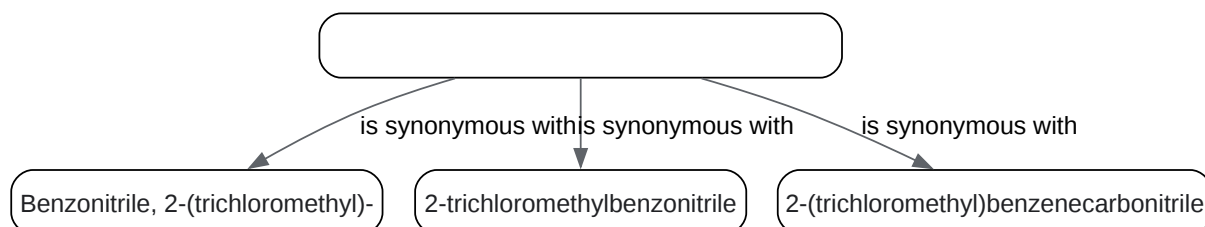
Experimental Protocols and Biological Activity

As of the latest literature review, detailed experimental protocols specifically utilizing **2-(trichloromethyl)benzonitrile** are not widely documented in publicly accessible scientific databases. Similarly, information regarding its involvement in specific signaling pathways or its broader biological activity is not readily available. The primary characterization of this compound appears to be centered on its synthesis and basic physicochemical properties.

Further research and investigation are required to elucidate the potential biological effects and reaction mechanisms of **2-(trichloromethyl)benzonitrile**. Researchers interested in this compound are encouraged to perform novel experimental studies to determine its pharmacological and toxicological profiles.

Logical Relationship of Nomenclature

The following diagram illustrates the relationship between the IUPAC name and the common synonyms for the compound.



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Nomenclature hierarchy for **2-(Trichloromethyl)benzonitrile**.

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